

Personal protective equipment for handling Boc-Aminoxy-PEG4-OH

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Compound of Interest

Compound Name: Boc-Aminoxy-PEG4-OH

Cat. No.: B611196

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Essential Safety and Handling Guide for Boc-Aminoxy-PEG4-OH

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Boc-Aminoxy-PEG4-OH**. The following procedural guidance is designed to ensure the safe handling, storage, and disposal of this compound, fostering a secure laboratory environment.

Chemical and Physical Properties

A summary of the known quantitative data for **Boc-Aminoxy-PEG4-OH** is presented below. Note that some physical properties for this specialized reagent are not widely reported.

Property	Value	Source
Chemical Name	tert-butyl (2-(2-(2-(2-hydroxyethoxy)ethoxy)ethoxy)ethoxy)carbamate	MedKoo Biosciences[1]
Synonyms	Boc-Aminooxy-PEG4-OH, t-Boc-Aminooxy-PEG4-alcohol	LookChem[2], BroadPharm[3]
CAS Number	918132-14-6	MedKoo Biosciences[1], BroadPharm[3]
Molecular Formula	C13H27NO7	MedKoo Biosciences, BroadPharm
Molecular Weight	309.36 g/mol	MedKoo Biosciences
Appearance	Solid powder	MedKoo Biosciences
Solubility	Soluble in DMSO	MedKoo Biosciences
Storage Temperature	Short term (days to weeks): 0 - 4 °C. Long term (months to years): -20 °C	MedKoo Biosciences
Purity	>98%	MedKoo Biosciences

Operational and Disposal Plans

Personal Protective Equipment (PPE)

When handling **Boc-Aminooxy-PEG4-OH**, a comprehensive PPE strategy is the first line of defense against potential exposure.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles with side-shields or a face shield.	Protects against splashes and airborne particles.
Hand Protection	Chemical-resistant nitrile rubber gloves.	Prevents skin contact with the chemical.
Body Protection	A standard, full-sleeved laboratory coat.	Protects skin and personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator may be necessary if handling large quantities or if ventilation is inadequate.	Avoids inhalation of any potential vapors or aerosols.

Step-by-Step Handling Procedures

Proper handling techniques are critical to minimize exposure and maintain the quality of the compound.

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any damage or signs of leakage.
- Verify that the product name and CAS number on the label match the order.
- The product is shipped under ambient temperature as a non-hazardous chemical and is stable for a few weeks during ordinary shipping.

2. Storage:

- Store the compound in a tightly sealed container in a dry, dark, and well-ventilated area.
- For short-term storage (days to weeks), maintain a temperature of 0 - 4 °C.
- For long-term storage (months to years), store at -20 °C.

- Given its hygroscopic potential, minimize exposure to atmospheric moisture.

3. Preparation for Use:

- Before opening, allow the container to equilibrate to room temperature to prevent condensation.
- Handle the compound in a certified chemical fume hood to control potential dust or aerosols.
- Ensure all necessary equipment (spatulas, weigh boats, glassware, etc.) is clean, dry, and readily accessible.

4. Weighing and Dissolving:

- Perform all weighing and transfer operations of the solid compound within the chemical fume hood to minimize inhalation risk.
- Use appropriate tools to handle the material and avoid creating dust clouds.
- If dissolving the compound, add the solvent (e.g., DMSO) to the solid slowly to avoid splashing.
- Close the container tightly after use.

Disposal Plan

- **Unused Material:** Dispose of unused material and its container as hazardous chemical waste in accordance with local, state, and federal regulations. This should be handled by a licensed professional waste disposal service.
- **Contaminated Materials:** Personal protective equipment (PPE), absorbent materials from spills, and other solid materials contaminated with **Boc-Aminoxy-PEG4-OH** should be placed in a designated, labeled hazardous waste container.
- **Empty Containers:** Empty containers should be triple-rinsed with a suitable solvent (e.g., ethanol or isopropanol). The rinsate must be collected and treated as chemical waste. After triple-rinsing, the container can be disposed of as regular laboratory glass or plastic waste, with the original label defaced.

Experimental Protocols

Preparation of a Stock Solution (Example Protocol)

This protocol provides a general guideline for preparing a stock solution of **Boc-Aminoxy-PEG4-OH**. Adjust concentrations and volumes as required for your specific application.

Materials:

- **Boc-Aminoxy-PEG4-OH**
- Anhydrous Dimethyl sulfoxide (DMSO)
- Vortex mixer
- Calibrated pipettes
- Sterile microcentrifuge tubes or vials

Procedure:

- In a chemical fume hood, weigh the desired amount of **Boc-Aminoxy-PEG4-OH** into a sterile microcentrifuge tube or vial.
- Using a calibrated pipette, add the calculated volume of anhydrous DMSO to achieve the desired stock concentration.
- Securely cap the tube or vial.
- Vortex the solution until the solid is completely dissolved. Gentle warming in a water bath may be used to aid dissolution if necessary.
- Label the stock solution clearly with the compound name, concentration, solvent, and date of preparation.
- Store the stock solution at -20°C for long-term use. For frequent use, small aliquots can be stored at 4°C for short periods. Avoid repeated freeze-thaw cycles.

Decontamination Protocol

In the event of a spill or for routine cleaning of work surfaces, the following decontamination procedure should be followed.

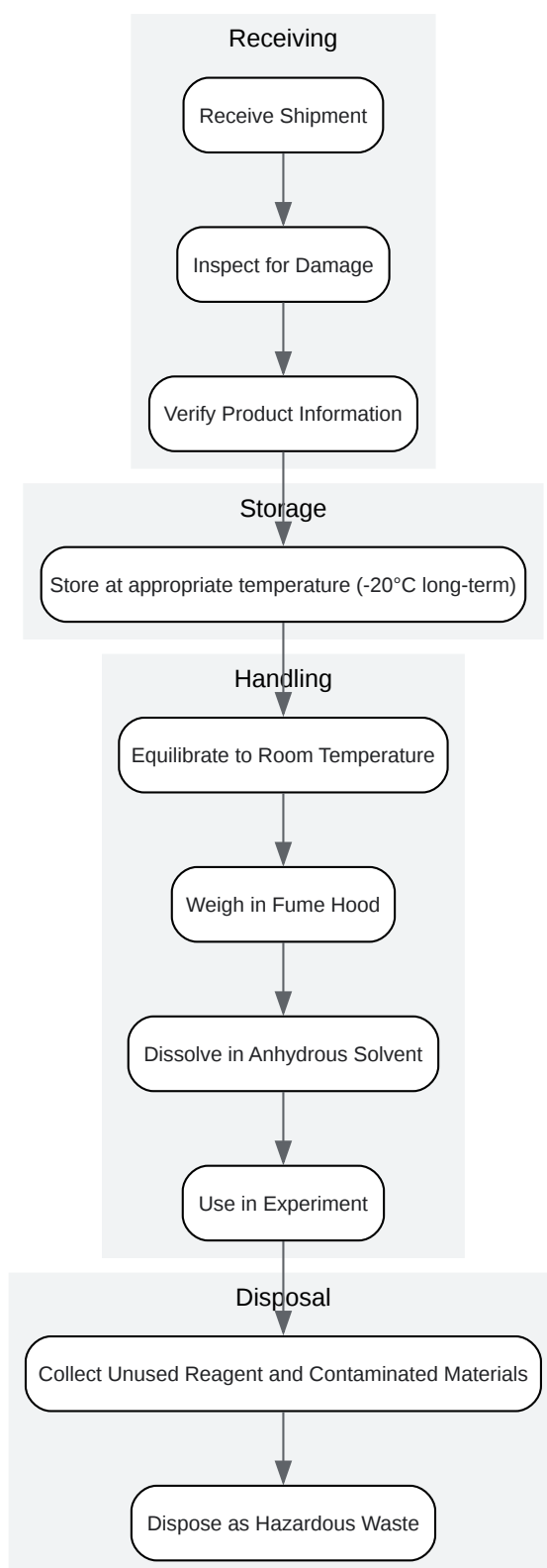
Materials:

- Absorbent pads
- A solution of polyethylene glycol and industrial methylated spirits (PEG/IMS) or a suitable laboratory detergent.
- 70% Ethanol
- Hazardous waste disposal bags or containers

Procedure:

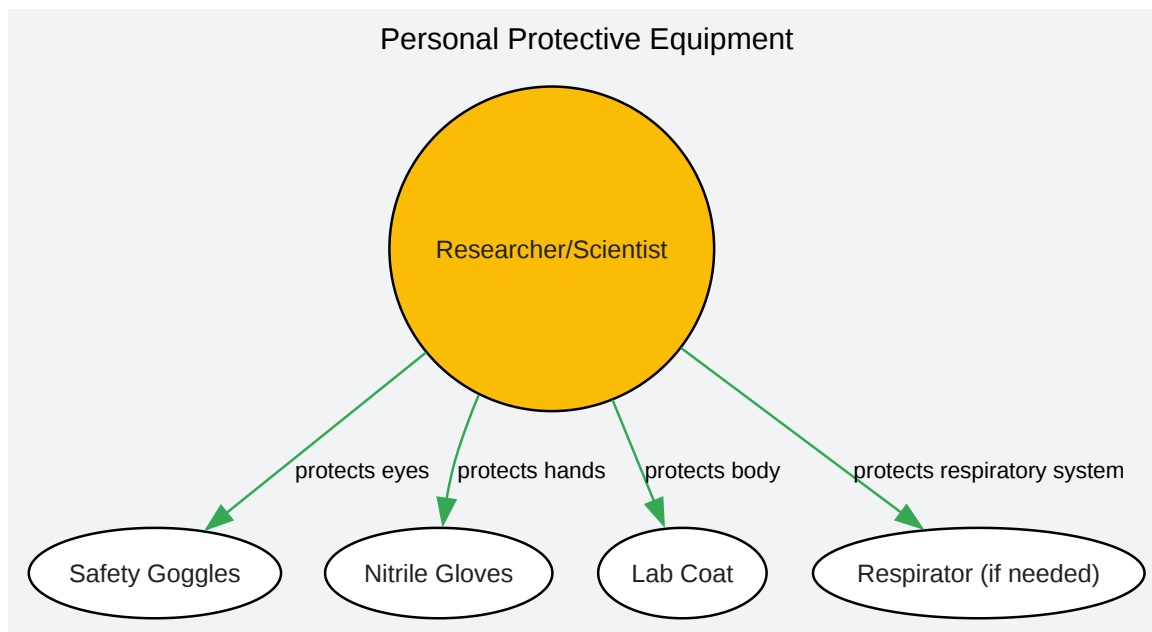
- Containment: If a spill occurs, immediately alert others in the area. Restrict access to the affected area.
- Absorption: Wearing appropriate PPE, cover the spill with absorbent pads, working from the outside in to prevent spreading.
- Cleaning: Once the bulk of the spill is absorbed, clean the contaminated area with a PEG/IMS solution or a laboratory detergent. For routine cleaning of potentially contaminated surfaces, wipe down the area with this solution.
- Rinsing: Wipe the area with a cloth dampened with 70% ethanol.
- Drying: Allow the surface to air dry completely.
- Disposal: Place all contaminated materials (absorbent pads, wipes, gloves, etc.) into a sealed, labeled hazardous waste bag or container for proper disposal.

Workflow and Relationship Diagrams



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Caption: Procedural workflow for handling **Boc-Aminoxy-PEG4-OH**.



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Caption: Required personal protective equipment for handling **Boc-Aminoxy-PEG4-OH**.

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References

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